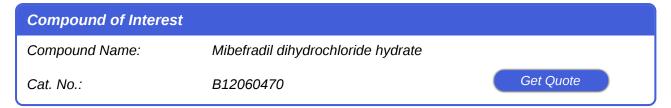


Application Notes and Protocols: Mibefradil Dihydrochloride Hydrate in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and use of **Mibefradil dihydrochloride hydrate** in cell culture experiments. Mibefradil is a potent calcium channel blocker with moderate selectivity for T-type over L-type Ca2+ channels, and it has also been shown to inhibit Orai channels.[1][2][3] These characteristics make it a valuable tool for investigating the role of calcium signaling in various cellular processes, including proliferation, apoptosis, and cell cycle progression.[3]

Data Presentation

The following table summarizes the key quantitative data for **Mibefradil dihydrochloride hydrate**.



Property	Value	Source
Molecular Weight	568.56 g/mol (anhydrous basis)	[1]
Solubility in DMSO	Up to 100 mM (56.86 mg/mL)	[1][2]
Solubility in Water	Up to 50 mM (28.43 mg/mL)	[1][2]
Insolubility	Absolute Ethanol	
IC50 (T-type Ca2+ channels)	2.7 μΜ	[1][4][5]
IC50 (L-type Ca2+ channels)	18.6 μΜ	[1][4][5]
IC50 (Orai1 channels)	52.6 μΜ	[3]
IC50 (Orai2 channels)	14.1 μΜ	[3]
IC50 (Orai3 channels)	3.8 μΜ	[3]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Mibefradil** dihydrochloride hydrate in DMSO.

Materials:

- Mibefradil dihydrochloride hydrate powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:



- Weighing the Compound: Accurately weigh out 5.69 mg of Mibefradil dihydrochloride
 hydrate powder using a calibrated analytical balance.
- Dissolution: Add 1 mL of cell culture grade DMSO to the powder.
- Vortexing: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
- Sterilization (Optional): If required, filter the stock solution through a 0.22 μm syringe filter into a sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles.[5] Store the aliquots at -20°C for
 up to one month or at -80°C for up to six months.[4]

Treatment of Cultured Cells

This protocol provides a general guideline for treating cultured cells with **Mibefradil dihydrochloride hydrate**. The final concentration and incubation time should be optimized for each cell line and experimental design.

Materials:

- Cultured cells in appropriate cell culture plates or flasks
- Complete cell culture medium
- 10 mM **Mibefradil dihydrochloride hydrate** stock solution (prepared as described above)

Procedure:

- Cell Seeding: Seed cells at the desired density in a culture plate and allow them to adhere and grow overnight.
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the 10 mM
 Mibefradil dihydrochloride hydrate stock solution at room temperature.



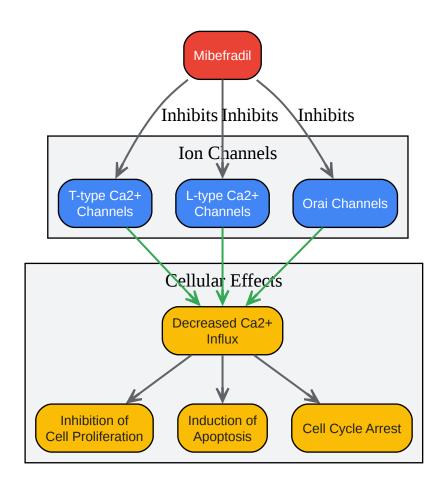
- Dilution: Prepare the final working concentration of Mibefradil by diluting the stock solution in complete cell culture medium. For example, to prepare a 10 μ M working solution in 10 mL of medium, add 10 μ L of the 10 mM stock solution to the medium.
 - Note: It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically $\leq 0.1\%$).
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the desired concentration of Mibefradil.
- Incubation: Incubate the cells for the desired period under standard cell culture conditions (e.g., 37°C, 5% CO2).
- Downstream Analysis: Following incubation, proceed with the planned downstream assays to evaluate the effects of Mibefradil on the cells.

Visualizations

The following diagrams illustrate the experimental workflow for preparing Mibefradil for cell culture and its known signaling pathways.







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